

How to properly store L(-)-Norepinephrine bitartrate powder and solutions

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Compound of Interest

Compound Name: L(-)-Norepinephrine bitartrate

Cat. No.: B8794434

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Technical Support Center: L(-)-Norepinephrine Bitartrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage and handling of **L(-)-Norepinephrine bitartrate** powder and solutions.

Troubleshooting Guide

This guide addresses common issues encountered during the storage and use of **L(-)-Norepinephrine bitartrate**.

Issue: My norepinephrine solution has turned pink, yellow, or brown.

- Cause: This discoloration indicates oxidation of the norepinephrine molecule.^{[1][2]} The catechol group in norepinephrine is highly susceptible to oxidation, which is accelerated by exposure to light, air (oxygen), and alkaline pH.^{[1][3]}
- Solution: Discard the discolored solution as it has degraded and its potency is compromised.^[2] Prepare a fresh solution using deoxygenated solvent and protect it from light.

Issue: A precipitate has formed in my norepinephrine solution.

- Cause: Precipitation can occur if the solubility limit is exceeded or if the pH of the solution is not optimal. Norepinephrine is more stable and soluble in acidic conditions.[4][5][6]
- Solution: Ensure the pH of your solution is within the recommended range of 3.0-4.5.[7] If you are preparing a concentrated stock solution, verify the solubility of **L(-)-Norepinephrine bitartrate** in your chosen solvent.

Issue: I am seeing inconsistent results in my experiments using a previously prepared norepinephrine stock solution.

- Cause: Inconsistent results are often due to the degradation of norepinephrine in the stock solution, leading to a decrease in the effective concentration of the active compound.[2] Stability can be affected by storage temperature, freeze-thaw cycles, and exposure to light and air.
- Solution: Prepare fresh stock solutions and aliquot them into single-use volumes to avoid repeated freeze-thaw cycles.[1] Always store aliquots at the recommended temperature and protect them from light.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **L(-)-Norepinephrine bitartrate** powder?

L(-)-Norepinephrine bitartrate powder should be stored in a tightly closed container in a dry and well-ventilated place.[8][9] For long-term storage, temperatures between 2°C and 8°C are often recommended, and some suppliers suggest storage at -70°C.[8][10] It is crucial to protect the powder from light.[10]

Q2: How should I prepare and store a stock solution of **L(-)-Norepinephrine bitartrate**?

To prepare a stock solution, dissolve the powder in an acidic buffer or a solution with an adjusted acidic pH, ideally between 3.0 and 4.5.[7] The use of 5% dextrose solution is recommended as it helps protect against significant drug loss due to oxidation.[4][5][6] For short-term storage, solutions can be kept at 2-8°C for up to 5 days. For longer-term storage, it is advisable to aliquot the stock solution into single-use vials and store them at -20°C or colder for extended stability.[11]

Q3: Is **L(-)-Norepinephrine bitartrate** sensitive to light?

Yes, **L(-)-Norepinephrine bitartrate** is light-sensitive.[12][13] Exposure to light can catalyze its degradation.[3] Therefore, both the powder and its solutions should always be protected from light by using amber vials or by wrapping containers in aluminum foil.[1][12]

Q4: What is the optimal pH for norepinephrine solutions to ensure stability?

Norepinephrine solutions are most stable in an acidic pH range.[4][5][6] A pH between 3.0 and 4.5 is generally recommended to minimize degradation.[7] The stability of norepinephrine decreases significantly in neutral or alkaline conditions.[4][5][6]

Q5: Should I use an antioxidant in my norepinephrine solution?

The addition of an antioxidant like sodium metabisulfite or edetate disodium (EDTA) can help prevent oxidation and improve the stability of norepinephrine solutions.[7] However, the compatibility of the antioxidant with your specific experimental setup should be considered.

Data Presentation

Table 1: Stability of **L(-)-Norepinephrine Bitartrate** Solutions under Various Storage Conditions

Concentration	Diluent	Storage Temperature	Light Condition	pH	Stability Results
0.2 mg/mL & 0.5 mg/mL	0.9% Sodium Chloride	+5±3°C and -20±5°C	In the dark	Not specified	Stability maintained for 365 days. [11]
0.2 mg/mL & 0.5 mg/mL	0.9% Sodium Chloride	+25±2°C	In the dark	Not specified	Chemical degradation and coloring appeared before the end of the 1-year study. [11]
0.50 mg/mL & 1.16 mg/mL	5% Dextrose	20-25°C	Protected and unprotected from light	Not specified	Retained more than 95.0% of the initial concentration after 48 hours. [14] [15]
5 mg/L	5% Dextrose	Not specified	Not specified	6.5	5% loss in 6 hours. [4] [5] [6]
5 mg/L	5% Dextrose	Not specified	Not specified	7.5	5% loss in 4 hours. [4] [5] [6]
Stock Solution	Not specified	4°C	Not specified	Not specified	Stable for up to 5 days.

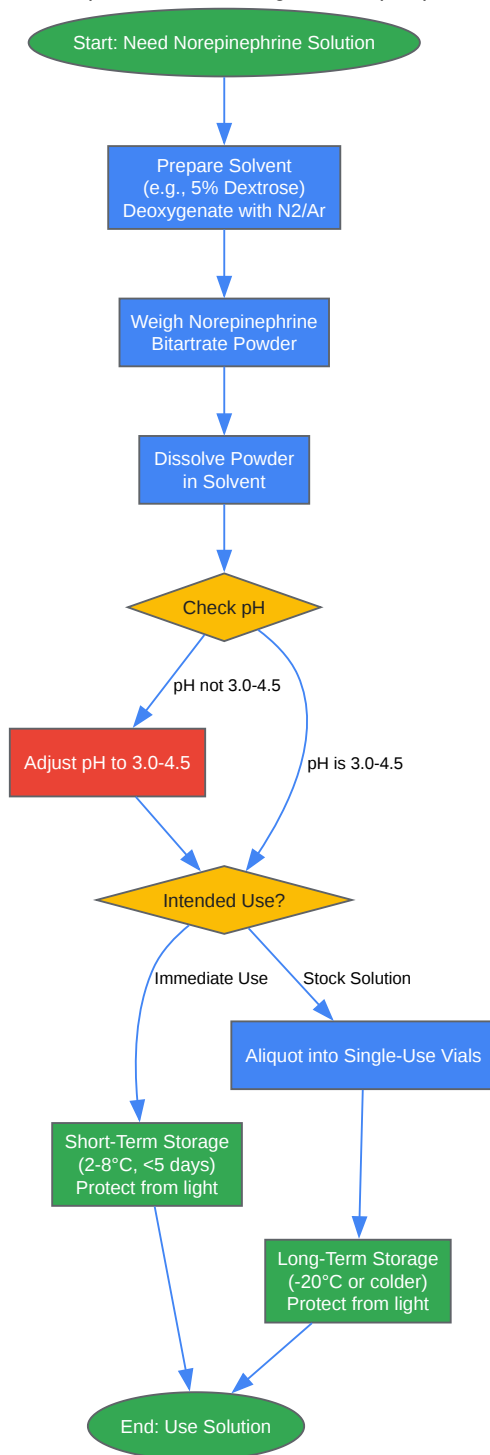
Experimental Protocols

Protocol: Preparation of a Stable **L(-)-Norepinephrine Bitartrate** Stock Solution

- Solvent Preparation: Use a suitable acidic buffer (e.g., citrate buffer) or 5% dextrose solution. [\[4\]](#)[\[5\]](#)[\[6\]](#) To minimize oxidation, deoxygenate the solvent by bubbling with an inert gas like nitrogen or argon for at least 15-20 minutes.
- Weighing: Weigh the required amount of **L(-)-Norepinephrine bitartrate** powder in a controlled environment with minimal light exposure.
- Dissolution: Promptly dissolve the powder in the deoxygenated solvent. Gentle vortexing can be used to aid dissolution.
- pH Adjustment: Measure the pH of the solution and, if necessary, adjust it to a range of 3.0-4.5 using a suitable acid (e.g., hydrochloric acid).[\[7\]](#)
- Sterilization (if required): If a sterile solution is needed, filter it through a 0.22 μm sterile filter.
- Aliquoting and Storage: Dispense the solution into single-use, light-protecting (amber) vials. For immediate use, store at 2-8°C. For long-term storage, freeze at -20°C or below.[\[11\]](#)

Mandatory Visualization

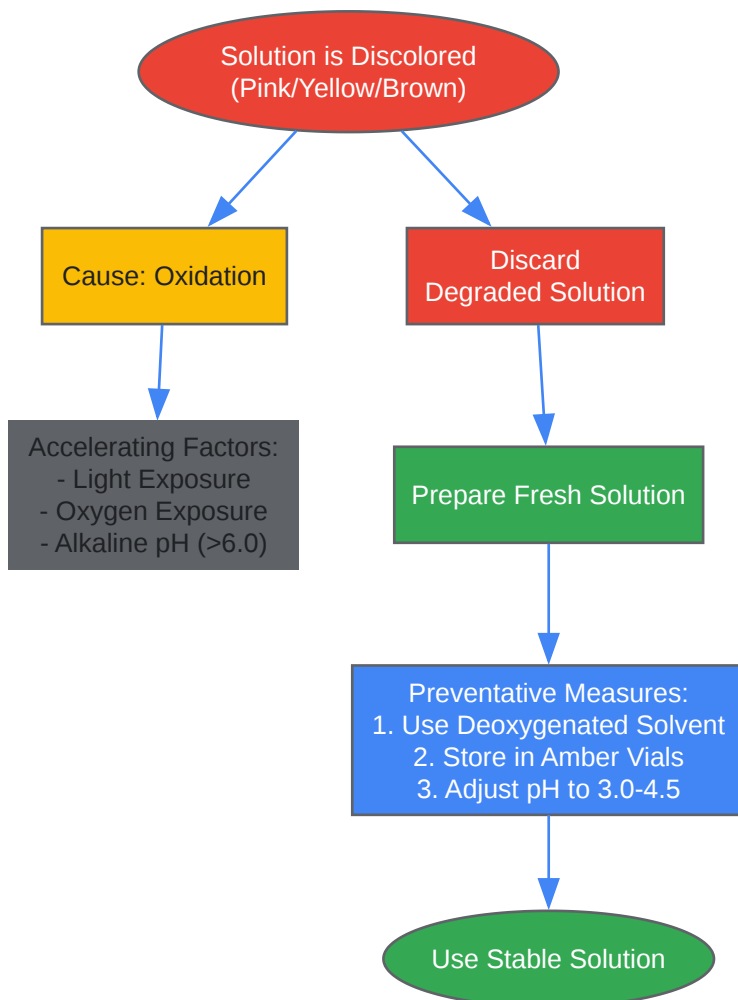
Workflow for Preparation and Storage of Norepinephrine Solutions



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Caption: Workflow for preparing and storing stable **L(-)-Norepinephrine bitartrate** solutions.

Troubleshooting Discolored Norepinephrine Solution



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Caption: Logical steps for troubleshooting discolored norepinephrine solutions.

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